

An In-depth Technical Guide to Indigosol Brown IBR (CAS: 23725-15-7)

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Indigosol Brown IBR, identified by CAS number 23725-15-7, is a solubilized vat dye belonging to the anthraquinone class of colorants. Also known as Solubilised Vat Brown 1 and C.I. 70801, this compound is the sodium salt of the sulfuric acid ester of the leuco form of Vat Brown 1. Its primary application lies in the dyeing of cellulosic fibers such as cotton and viscose, where it is valued for its good fastness properties. While its principal use is in the textile industry, the inherent chemical structure—an anthraquinone derivative—and the emerging field of dye biocompatibility and bioactivity warrant a closer examination by researchers in the life sciences and drug development. This guide provides a comprehensive overview of the known technical data for Indigosol Brown IBR, including its physicochemical properties, synthesis, and application protocols. It also explores the toxicological profile and potential biological activities of related indigo and anthraquinone dyes, offering a perspective for its evaluation in biomedical research.

Chemical and Physical Properties

Quantitative data for **Indigosol Brown IBR** is scarce in publicly available literature. The information presented below has been compiled from various sources, including data for its parent compound, Vat Brown 1 (CAS: 2475-33-4), which provides an approximation of its core chemical characteristics. A notable discrepancy exists in the reported molecular formula and weight for the solubilized form, which is highlighted in the table.



Table 1: Physicochemical Properties of Indigosol Brown IBR and Vat Brown 1

Property	Indigosol Brown IBR (CAS: 23725- 15-7)	Vat Brown 1 (CAS: 2475-33-4)	Source(s)
Synonyms	Solubilised Vat Brown 1, C.I. 70801, Anthrasol Brown IBR	C.I. 70800, Vat Brown BR	[1]
Molecular Formula	C42H16N2Na6O24S6 or C42H18N2O6	C42H18N2O6	[1][2]
Molecular Weight	1262.90 g/mol or 646.60 g/mol	646.60 g/mol	[1][2]
Appearance	Dark olive powder	Dark brown powder	[1][3]
Solubility	Soluble in water, 10 mM in DMSO	Insoluble in water and cold xylene; slightly soluble in hot tetralin and hot xylene.	[1][3][4]
Boiling Point	Not available	~675.58 °C (estimated)	[4]
Melting Point	Not available	Not available	-
рКа	Not available	~11.33 (estimated)	[4]

Note on Molecular Formula Discrepancy: The molecular formula $C_{42}H_{16}N_2Na_6O_{24}S_6$ and weight of 1262.90 g/mol correspond to the hexasodium salt of the hexasulfated leuco form of Vat Brown 1, which is consistent with the nature of Indigosol dyes. The formula $C_{42}H_{18}N_2O_6$ and weight of 646.60 g/mol are for the parent, non-solubilized Vat Brown 1.

Table 2: Spectroscopic Data for Vat Brown 1



Spectroscopy	Data	Source(s)
UV-Vis	The absorption spectrum of an aqueous solution of C.I. Vat Brown 1 shows a broad absorption band in the visible region, which diminishes upon electrochemical degradation.	[5]
Mass Spectrometry	The mass spectrum of C.I. Vat Brown 1 has been reported prior to and after electrochemical degradation, showing the fragmentation of the parent molecule.	[6]
Infrared (IR)	Data not available for Indigosol Brown IBR or Vat Brown 1. Representative spectra for indigo show characteristic peaks for N-H stretching, C=O stretching, and aromatic C-H bending.	[7]
NMR	Data not available.	-

Synthesis and Manufacturing Synthesis of Vat Brown 1 (Parent Compound)

The synthesis of Vat Brown 1 is a multi-step process. A general outline involves the condensation of 1,4-diaminoanthraquinone with 1-bromoanthracene-9,10-dione (in a 1:2 molar ratio). The resulting product is then heated in pyridine with aluminum chloride to induce cyclization and form the final vat dye.

Manufacturing of Indigosol Brown IBR

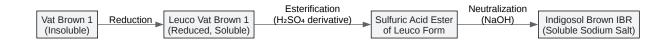
Indigosol Brown IBR is produced from its parent vat dye, Vat Brown 1. The general procedure for creating Indigosol dyes involves the reduction of the insoluble vat dye to its soluble leuco



form, followed by stabilization through esterification with sulfuric acid.

A representative manufacturing process is described as follows:

- The leuco form of C.I. Vat Brown 1 is treated with chlorosulfonic acid or sulfur trioxide in the presence of pyridine.[1]
- A metal, such as copper, iron, or zinc, acts as a catalyst in this reaction.[1]
- The resulting sulfuric acid ester is then neutralized with an alkali (e.g., sodium hydroxide) to form the stable, water-soluble sodium salt, Indigosol Brown IBR.[1]
- The final product is isolated by salting out, filtering to remove insoluble impurities, and removal of pyridine.[1]



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Caption: General synthesis workflow for Indigosol dyes.

Experimental Protocols General Protocol for Dyeing Cotton with Indigosol Brown IBR

This protocol is a generalized procedure for the application of Indigosol dyes to cellulosic fabrics.

Materials:

- Indigosol Brown IBR
- Cotton fabric
- Sodium nitrite (NaNO₂)

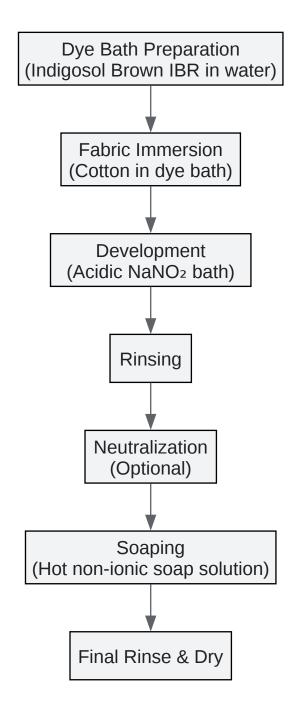


- Sulfuric acid (H₂SO₄)
- Sodium carbonate (optional, for neutralization)
- Non-ionic soap
- Beakers, stirring rods, heating plate, and water bath

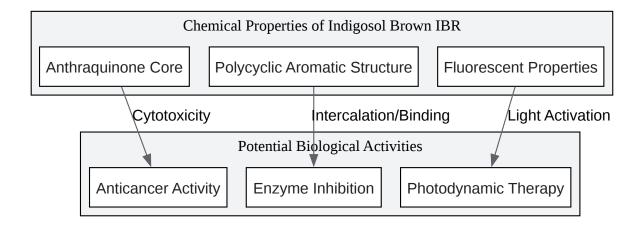
Procedure:

- Dye Bath Preparation: Dissolve the required amount of Indigosol Brown IBR powder in deionized water. The concentration will depend on the desired shade. Gently warm the solution to ensure complete dissolution.
- Fabric Immersion: Immerse the cotton fabric in the dye bath. Ensure the fabric is fully wetted and agitated gently for even dye uptake. The dyeing is typically carried out at a temperature of 25-70°C for 30-60 minutes.
- Development (Oxidation): After dyeing, the fabric is treated in a developing bath to convert the soluble leuco ester back to the insoluble parent vat dye within the fibers.
 - Prepare a developing bath containing sodium nitrite and sulfuric acid in water. The concentrations will vary depending on the specific Indigosol dye and desired outcome.
 - Pass the dyed fabric through this acidic oxidizing bath. The color will develop rapidly.
- Rinsing and Neutralization: Rinse the developed fabric thoroughly with cold water to remove excess chemicals. A subsequent neutralization step with a dilute sodium carbonate solution may be employed.
- Soaping: To improve fastness and achieve the final shade, the fabric is washed in a hot solution of a non-ionic soap.
- Final Rinsing and Drying: Rinse the fabric again with hot and then cold water, and finally dry.









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